

cross-validation of physical property data for [bmim][NTf2] from different sources

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Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium
bis(trifluoromethylsulfonyl)imide*

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A Comparative Guide to the Physical Properties of [bmim][NTf2]

For researchers, scientists, and professionals in drug development, the ionic liquid 1-butyl-3-methylimidazolium bis(trifluoromethanesulfonyl)imide, commonly known as [bmim][NTf2], is a subject of significant interest due to its unique physicochemical properties.^[1] As a "green" solvent, it offers low vapor pressure, high thermal stability, and excellent solubility for a wide range of organic compounds.^{[1][2]} This guide provides a cross-validation of its key physical property data—density, viscosity, and electrical conductivity—from various scientific sources, supported by detailed experimental methodologies.

Data Presentation: A Comparative Summary

The following tables summarize the quantitative data for the density, viscosity, and electrical conductivity of [bmim][NTf2] from different studies. This allows for a direct comparison of values reported in the literature.

Table 1: Density of [bmim][NTf2] at Atmospheric Pressure

Temperature (K)	Density (g/cm ³)	Source
293.15	1.4682	Su et al. (2011)[1][2]
298.15	1.437	Mäki-Arvela (2020)[3]
298.15	1.43251	de Azevedo et al. (2005)[4]
303.15 - 343.15	Varies with temperature	Kassim et al. (2020)[5]
293.15 - 353.15	Varies with temperature	Vranes et al. (2012)[6]
292.88 - 391.28	Varies with temperature	Jacquemin et al. (2006)[6]
283.15 - 323.15	Varies with temperature	Rebelo et al. (2006)[7]
293.15 - 323.15	Varies with temperature	Gardas et al. (2007)[8]

Table 2: Viscosity of [bmim][NTf2] at Atmospheric Pressure

Temperature (K)	Viscosity (mPa·s)	Source
293.15	56.0	Su et al. (2011)[1][2]
Room Temp - 353.15	Varies with temperature	Vranes et al. (2012)[6]
298.15 - 333.15	Varies with temperature	Gardas et al. (2007)[8]
293.15 - 323.15	Varies with temperature	Gardas et al. (2008)[9]
298.15	Decreases with CO2 pressure	Husson-Borg et al. (2003)[10]

Note: One study reported a linear relationship for viscosity with temperature: η (mPa·s) = 87.66 - 1.58 * t (°C).[2]

Table 3: Electrical Conductivity of [bmim][NTf2]

Temperature (K)	Conditions	Source
303.15 - 353.15	Pure liquid	Vranes et al. (2012)[6]
293.15 - 328.15	In binary mixture with Propylene Carbonate	Gardas et al. (2007)[8]
293.15 - 323.15	In binary mixture with various lactones	Gardas et al. (2008)[11]
Room Temperature	In various solvents and concentrations	Su et al. (2011)[2]

Note: The conductivity of [bmim][NTf2] is highly dependent on temperature, solvent, and concentration.[2] It generally increases with both temperature and concentration.[2]

Experimental Protocols

The accuracy of physical property data is intrinsically linked to the experimental methods employed. Below are detailed methodologies for the key experiments cited.

Density Measurement

The most common method for measuring the density of ionic liquids is the oscillating U-tube densimeter.[3][6]

- Principle: The instrument measures the oscillation period of a U-shaped tube filled with the sample. This period is directly related to the density of the liquid.
- Procedure:
 - Calibration: The densimeter is calibrated using fluids of known density, typically bidistilled ultra-pure water and air.[3]
 - Sample Introduction: The ionic liquid sample is introduced into the U-tube. It is recommended to handle the sample under an inert atmosphere to prevent water absorption, as ionic liquids can be hygroscopic.[3]

- Temperature Control: The temperature of the sample is precisely controlled, as density is highly temperature-dependent. A deviation of less than ± 2 mK is crucial for accurate measurements.[3]
- Measurement: The oscillation period is measured, and the instrument's software calculates the density. Multiple measurements are typically taken to ensure repeatability.[3]
- Alternative Method: A simpler, though less precise, method is gravimetric analysis, which involves measuring the weight of a known volume of the ionic liquid in a calibrated flask.[6]

Viscosity Measurement

Several types of viscometers are used to determine the viscosity of ionic liquids.

- Digital and Rotational Viscometers: These instruments measure the torque required to rotate a spindle immersed in the fluid at a constant speed. The resistance to flow is used to calculate the dynamic viscosity.[2]
- Capillary Viscometers (e.g., Ubbelohde): This method measures the time it takes for a fixed volume of the liquid to flow through a narrow capillary tube under gravity.[12] The kinematic viscosity is determined, which can be converted to dynamic viscosity using the density of the liquid.[13]
 - Calibration: The viscometer is calibrated using a standard liquid with a known viscosity.[13]
 - Measurement: The ionic liquid is drawn into the viscometer, and the flow time between two marked points is measured.
 - Temperature Control: The entire apparatus is submerged in a temperature-controlled bath.
- Falling Ball Viscometers: This technique involves measuring the time it takes for a sphere to fall through the ionic liquid under gravity. This method is best suited for transparent, low-viscosity liquids.

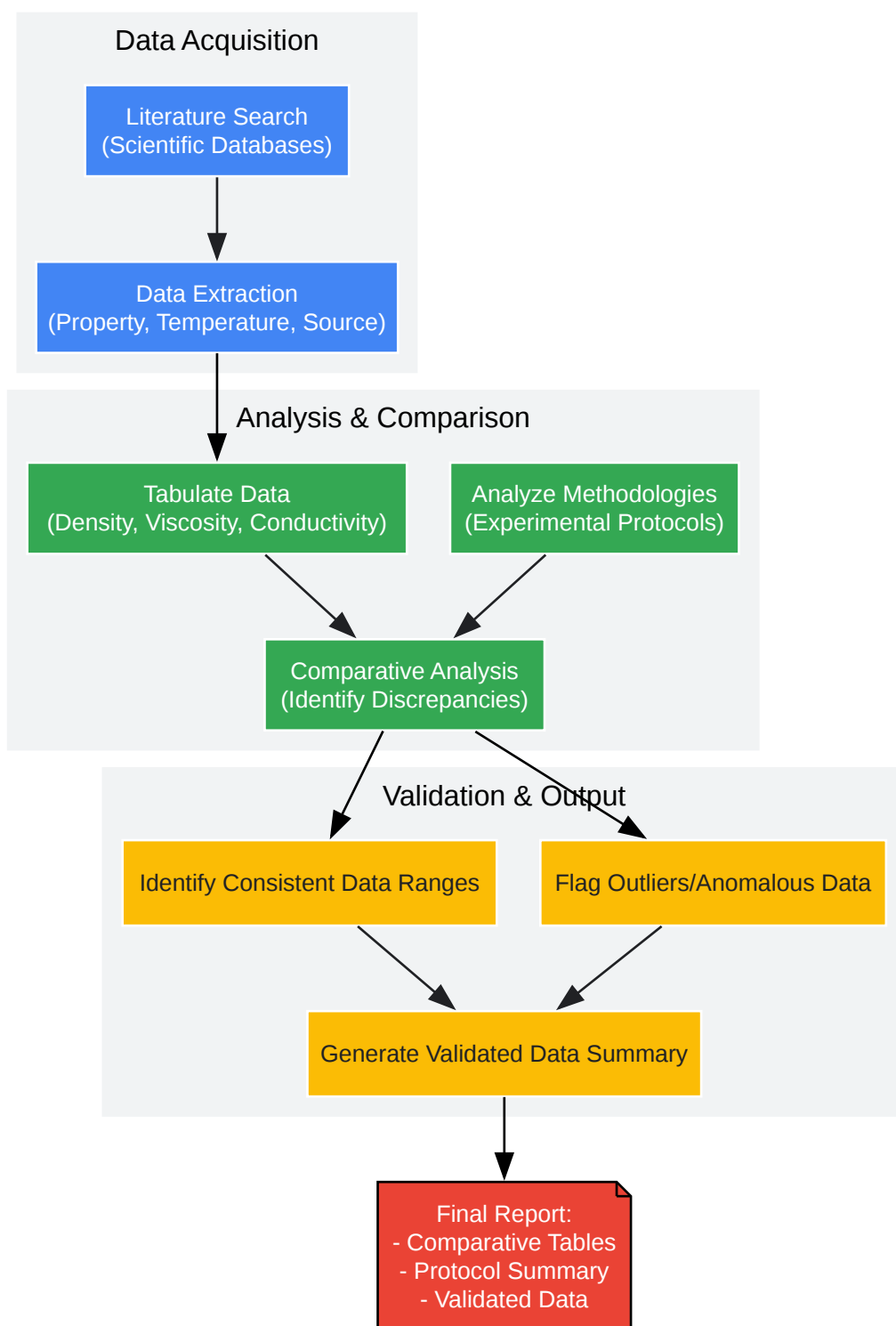
Electrical Conductivity Measurement

The ionic conductivity is typically measured using a conductometer or through impedance spectroscopy.

- Conductivity Meter:
 - Apparatus: A conductometric bridge (e.g., RLC Wayne-Kerr 6430B) connected to a conductivity cell with two or three electrodes is used.[\[14\]](#)
 - Calibration: The cell is calibrated using a standard solution of known conductivity, such as an aqueous solution of potassium chloride.[\[14\]](#)
 - Measurement: The electrodes are immersed in the ionic liquid sample, and the resistance of the solution is measured. An alternating voltage is used to prevent electrolysis.[\[15\]](#) The conductivity is the reciprocal of the resistivity.
- AC Impedance Spectroscopy: This technique involves applying a small alternating current signal over a range of frequencies and measuring the impedance of the system.[\[16\]](#) The bulk resistance of the electrolyte can be determined from the resulting impedance spectrum and used to calculate the conductivity.[\[16\]](#)

Mandatory Visualization: Cross-Validation Workflow

The following diagram illustrates the logical workflow for the cross-validation of physical property data for [bmim][NTf2] from various sources.



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Caption: Workflow for cross-validation of physical property data.

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